

# Physical properties of 3-Phenylpropionitrile (boiling point, melting point, density)

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## Compound of Interest

Compound Name: **3-Phenylpropionitrile**

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## An In-depth Technical Guide to the Physical Properties of 3-Phenylpropionitrile

This guide provides a comprehensive overview of the key physical properties of **3-Phenylpropionitrile** (also known as Benzenepropanenitrile or Hydrocinnamonnitrile), a significant compound in chemical research and drug development. This document is intended for researchers, scientists, and professionals in the field, offering a detailed summary of its boiling point, melting point, and density, supported by generalized experimental methodologies.

## Core Physical Properties

**3-Phenylpropionitrile** is a clear, colorless to light yellow liquid at room temperature.<sup>[1][2]</sup> Its fundamental physical characteristics are crucial for its handling, application in synthetic protocols, and for purification processes.

## Quantitative Data Summary

The physical properties of **3-Phenylpropionitrile** have been reported across various sources. The following table summarizes the available quantitative data for its boiling point, melting point, and density. It is important to note that variations in reported values can arise from differences in experimental conditions and sample purity.

Physical Property	Value	Conditions	Source(s)
Boiling Point	261.0 °C	@ 760.00 mm Hg	[3][4][5]
113 °C	@ 9 mmHg	[6][7]	
234 - 235 °C	Not specified	[8]	
Melting Point	-1 °C	Not specified	[3]
-2 to -1 °C	Not specified	[6][7]	
-23 °C	Not specified	[8]	
-2 °C	Not specified	[5][9]	
Density	1.001 g/mL	at 25 °C	[6][7]
1.012 g/cm <sup>3</sup>	at 25 °C	[8]	
1.001 g/mL	Not specified	[5]	

## Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **3-Phenylpropionitrile** are not detailed in the cited literature, the following are generalized, standard laboratory procedures for measuring the boiling point, melting point, and density of a liquid compound like **3-Phenylpropionitrile**.

### 3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common method for its determination, especially for small quantities, is the Thiele tube method.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, heating oil (e.g., mineral oil), and a heat source.
- Procedure:
  - A small amount of **3-Phenylpropionitrile** is placed in the small test tube.

- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube containing heating oil, making sure the rubber band or attachment is above the oil level.[10]
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.[11]
- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon further heating, the liquid will start to boil, and a rapid and continuous stream of bubbles will emerge from the capillary tube.
- The heat source is then removed. The liquid will begin to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[10] This occurs when the vapor pressure of the sample equals the atmospheric pressure.

### 3.2. Determination of Melting Point

For substances that are solid at or near room temperature, the melting point is a key indicator of purity. Since **3-Phenylpropionitrile** has a melting point around -1 to -2 °C, this determination would require a cooling bath. A common apparatus for this is a Mel-Temp or a similar melting point apparatus, adapted for sub-ambient temperatures.

- Apparatus: Melting point apparatus with a cooling capability or a Thiele tube with a cooling bath, thermometer, and a capillary tube.
- Procedure:

- A small, powdered sample of solidified **3-Phenylpropionitrile** is packed into a capillary tube.[12][13]
- The capillary tube is placed in the melting point apparatus.
- The apparatus is cooled to a temperature below the expected melting point.
- The temperature is then slowly raised at a rate of 1-2 °C per minute near the melting point. [14]
- The melting point range is recorded from the temperature at which the first droplet of liquid appears to the temperature at which the entire sample becomes a clear liquid.[13] A narrow melting range (typically 0.5-1.0 °C) is indicative of a pure compound.[12][13]

### 3.3. Determination of Density

The density of a liquid is its mass per unit volume. It is a characteristic property that can be determined with high precision.

- Apparatus: A pycnometer or a graduated cylinder and an analytical balance.
- Procedure (using a graduated cylinder):
  - An analytical balance is used to measure the mass of a clean, dry graduated cylinder.[15]
  - A specific volume of **3-Phenylpropionitrile** (e.g., 10 mL) is carefully measured into the graduated cylinder.[16]
  - The mass of the graduated cylinder containing the liquid is then measured.[15]
  - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
  - The density is calculated by dividing the mass of the liquid by its volume.[15] For higher accuracy, a pycnometer is used, which allows for a more precise determination of the volume. The procedure is analogous, involving the measurement of the mass of the empty pycnometer, the pycnometer filled with the sample, and the pycnometer filled with a reference substance of known density (like water).

# Logical Relationship of Physical Properties

The following diagram illustrates the relationship between **3-Phenylpropionitrile** and its fundamental physical properties.

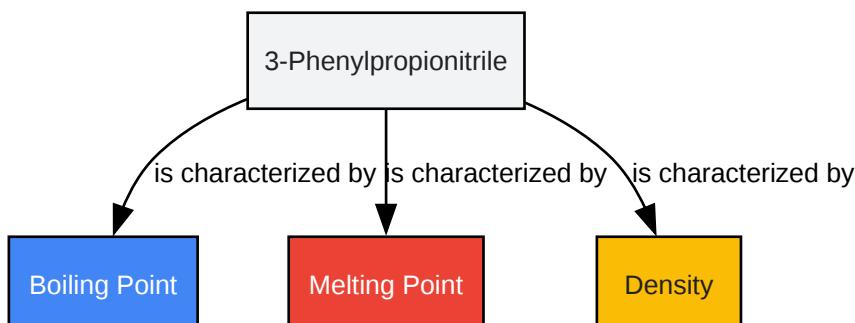


Figure 1: Physical Properties of 3-Phenylpropionitrile

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Figure 1: Physical Properties of **3-Phenylpropionitrile**

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- To cite this document: BenchChem. [Physical properties of 3-Phenylpropionitrile (boiling point, melting point, density)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121915#physical-properties-of-3-phenylpropionitrile-boiling-point-melting-point-density]

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